

# Application Notes and Protocols for Butamifos as a Reference Toxicant in Ecotoxicology

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## Compound of Interest

Compound Name: Butamifos

Cat. No.: B1668082

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## Introduction

**Butamifos** is an organophosphate herbicide primarily used for the control of annual and graminaceous weeds in various agricultural settings.<sup>[1]</sup> Its toxicological profile, characterized by the inhibition of acetylcholinesterase and microtubule assembly, makes it a relevant compound for use as a reference toxicant in ecotoxicological studies.<sup>[1][2]</sup> Reference toxicants are crucial tools for assessing the health and sensitivity of test organisms and for ensuring the reproducibility and comparability of toxicity test results over time and between different laboratories. This document provides detailed application notes and protocols for the use of **butamifos** as a reference toxicant in various ecotoxicological assays.

## Physicochemical Properties

Property	Value
Chemical Formula	C13H21N2O4PS
Molar Mass	332.35 g·mol <sup>-1</sup>
CAS Number	36335-67-8
Appearance	Not specified
Water Solubility	Low
Mode of Action	Microtubule assembly inhibition, Acetylcholinesterase inhibitor

## Ecotoxicological Data

The following tables summarize the acute toxicity of **butamifos** to a range of representative aquatic and terrestrial organisms. This data is essential for establishing appropriate concentration ranges for definitive toxicity tests and for interpreting the results of ecotoxicological assessments.

## Aquatic Toxicity

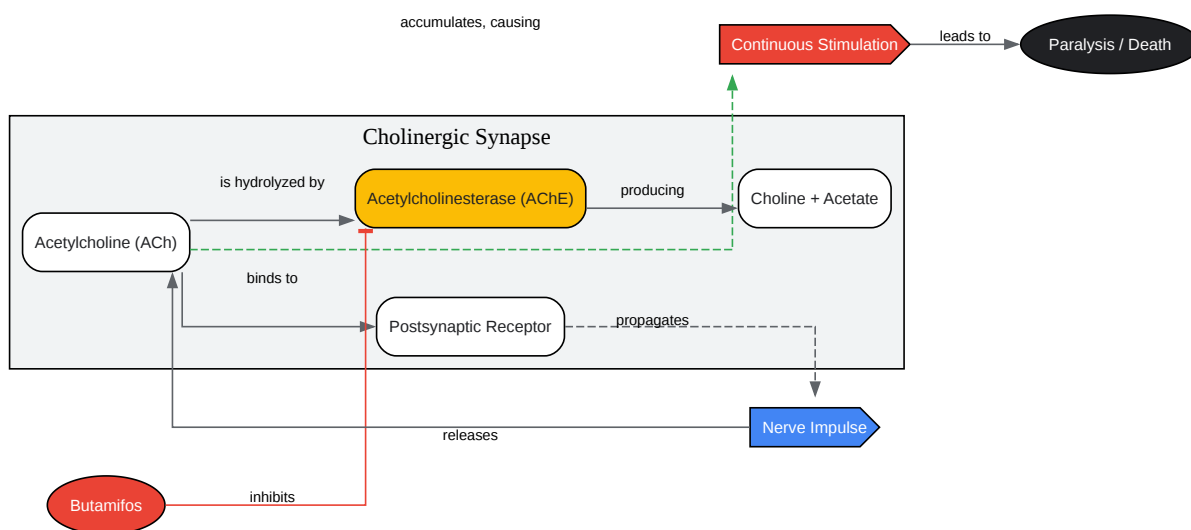
Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Daphnia magna (Water Flea)	LC50	24 hours	7.8	[3]
Daphnia magna (Water Flea)	LC50	48 hours	4.8	[3]
Representative Fish Species (e.g., Oncorhynchus mykiss)	96-hour LC50	96 hours	Data not available for butamifos. As a surrogate, the related organophosphat e Chlorpyrifos has a 96h LC50 of 0.007-0.057 mg/L for Rainbow Trout.	
Representative Algal Species (e.g., Pseudokirchnerie lla subcapitata)	72-hour EC50	72 hours	Data not available for butamifos. As a surrogate, the related organophosphat e Malathion has a 72h EC50 of >10 mg/L for Pseudokirchnerie lla subcapitata.	

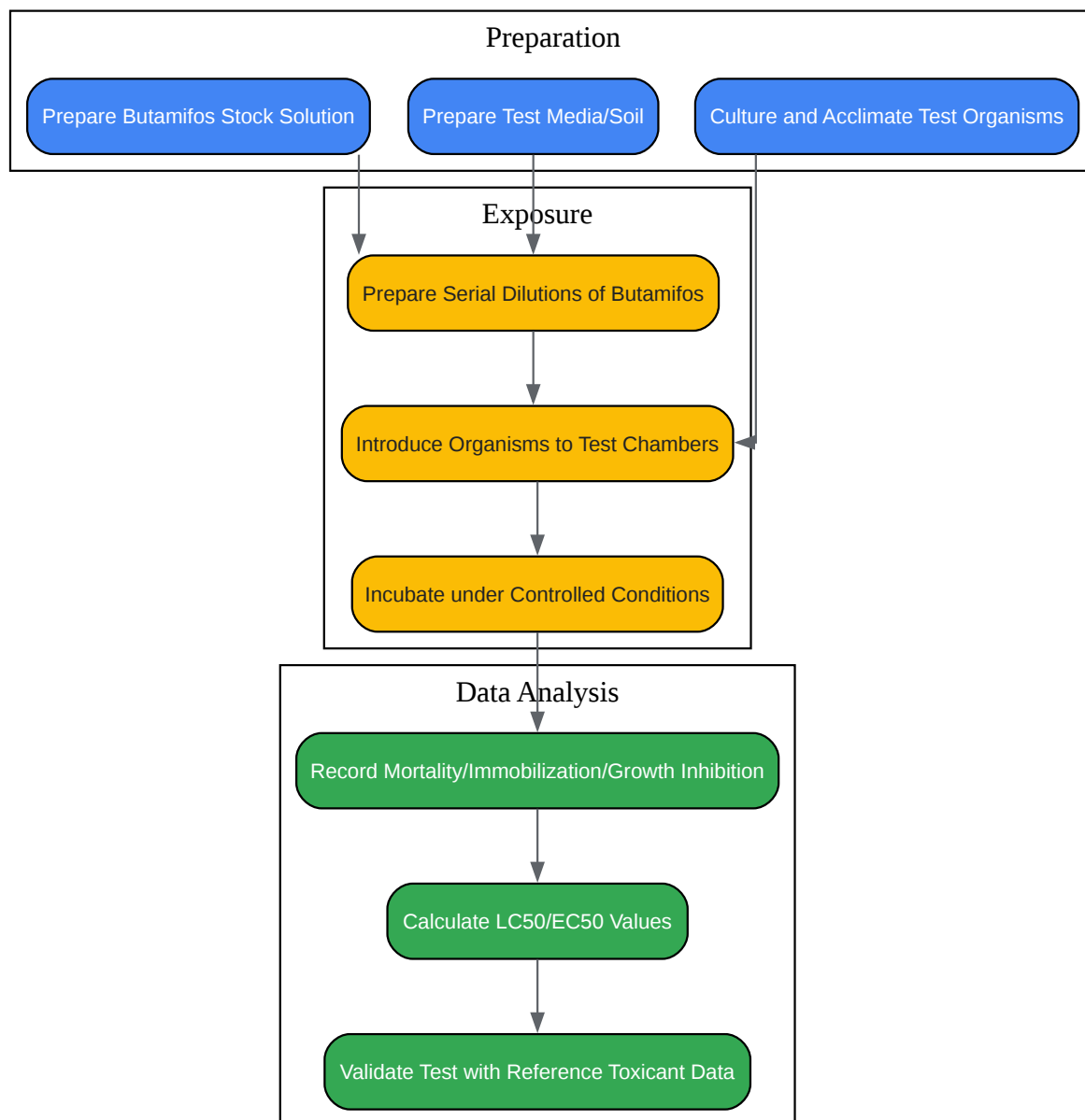
## Terrestrial Toxicity

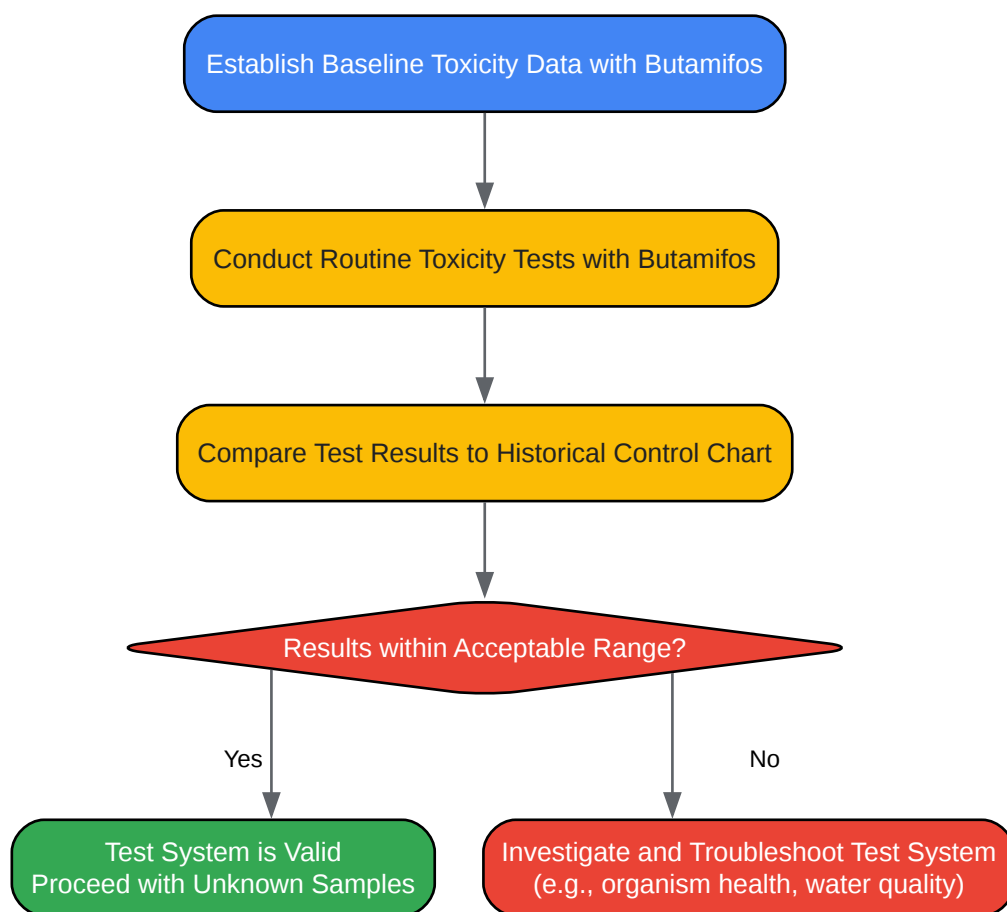
Test Organism	Endpoint	Duration	Value (mg/kg soil)	Reference
Eisenia fetida (Earthworm)	LC50	14 days	>1000	

## Signaling Pathway: Acetylcholinesterase Inhibition

**Butamifos**, like other organophosphate pesticides, exerts its neurotoxic effects through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh). The inhibition of AChE by **butamifos** leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors, which can lead to paralysis and death in susceptible organisms.







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## References

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